

PF-6274484 selectivity among ERBB family

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: PF-6274484

Cat. No.: S539291

Get Quote

Profiled Activity of PF-6274484

The table below summarizes the available quantitative data for **PF-6274484** against different EGFR mutants [1].

Target	IC ₅₀ (nM)	Experimental Context
EGFR (wild-type)	0.18 nM	Biochemical assay
EGFR (L858R/T790M)	0.14 nM	Biochemical assay (inhibitor-resistant mutant)

Other search results discuss the importance of ERBB family selectivity [2] [3] and list various EGFR inhibitors [4] [5] [6], but they do not provide comparative selectivity data for **PF-6274484** against **HER2** (ErbB2), **HER3** (ErbB3), or **HER4** (ErbB4).

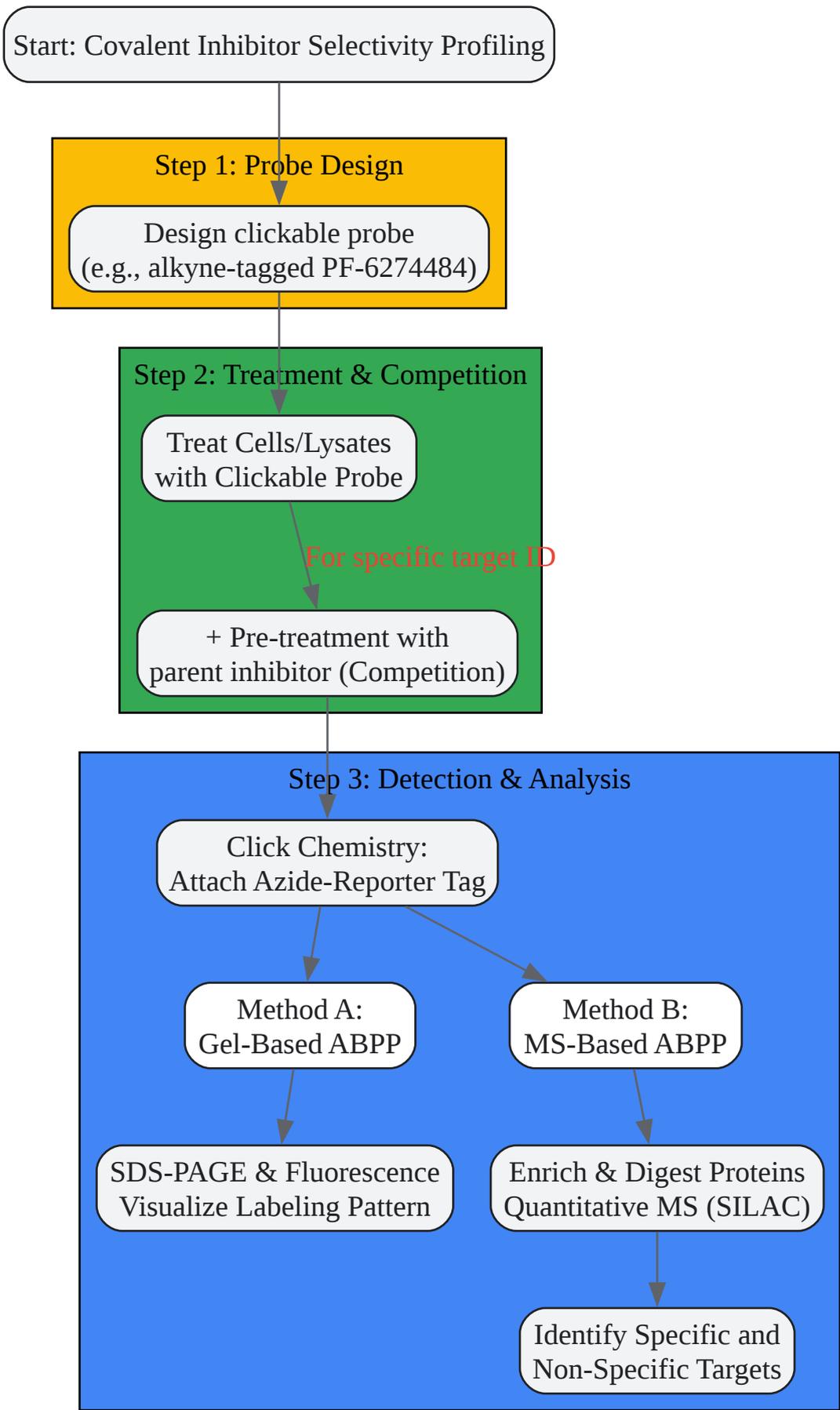
Experimental Protocol for Selectivity Profiling

To objectively compare the selectivity of covalent kinase inhibitors like **PF-6274484**, the most rigorous method is **Activity-Based Protein Profiling (ABPP) coupled with quantitative Mass Spectrometry (MS)** [7]. Here is a detailed workflow:

- **Probe Design:** A clickable chemical handle (e.g., an alkyne) is incorporated into the inhibitor structure (e.g., **PF-6274484**) at a position that does not interfere with its intrinsic reactivity or target binding [7].

- **Treatment:**
 - **In situ:** Live cells are treated with the clickable inhibitor probe.
 - **In vitro:** Cell lysates are treated with the probe.
- **Competition Experiments:** To identify specific targets, parallel samples are pre-treated with the parent inhibitor (e.g., **PF-6274484**) before probe addition. Specific targets will show reduced probe labeling.
- **Click Chemistry:** Treated samples are reacted with an azide-biotin or azide-fluorescent tag via copper-catalyzed azide-alkyne cycloaddition (CuAAC) [7].
- **Target Enrichment and Identification:**
 - For fluorescent tags, labeled proteins are separated by SDS-PAGE and visualized by in-gel fluorescence to assess the overall labeling pattern and specificity.
 - For biotin tags, probe-labeled proteins are enriched using streptavidin beads, digested with trypsin, and identified using **quantitative mass spectrometry (e.g., SILAC)**. This allows for a proteome-wide inventory of specific (inhibitor-competed) and non-specific targets [7].

This methodology enables the direct mapping of a covalent inhibitor's targets across the human proteome, providing an unbiased view of its selectivity window beyond just the kinome [7].



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. EGFR [dcchemicals.com]
2. Covalent EGFR inhibitor analysis reveals importance of ... [pmc.ncbi.nlm.nih.gov]
3. The Brain-Penetrant Pan ErbB Inhibitor Poziotinib Effectively ... [pmc.ncbi.nlm.nih.gov]
4. EGFR | Inhibitors [medchemexpress.com]
5. EGFR | Inhibitors [medchemexpress.com]
6. EGFR Inhibitors and EGFR Signaling Pathway [bocsci.com]
7. A roadmap to evaluate the proteome-wide selectivity of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [PF-6274484 selectivity among ERBB family]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539291#pf-6274484-selectivity-among-erbb-family>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com